A Comparative Guide to Jet Reconstruction Algorithms for Quark Jets

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In the high-energy environment of particle colliders, the fleeting existence of **quark**s and gluons manifests as collimated sprays of particles known as jets. The accurate reconstruction of these jets is paramount for unraveling the underlying physics of particle interactions. This guide provides a comparative analysis of three prevalent sequential recombination jet algorithms— anti-kt, kt, and Cambridge/Aachen (C/A)—with a focus on their application to jets originating from **quark**s.

Performance Comparison of Jet Reconstruction Algorithms

The choice of jet algorithm can significantly impact the measurement and analysis of jet properties. While the anti-kt algorithm is the most widely used due to its robustness and cone-like jet shapes, the kt and Cambridge/Aachen algorithms offer unique features that are beneficial for specific studies, such as jet substructure.

The following table summarizes the performance of these algorithms. It is important to note that direct, comprehensive comparative studies across all performance metrics for **quark** jets are not always available in a single source. The data presented here is synthesized from various experimental and phenomenological studies.

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Performance Metric	Anti-kt Algorithm	kt Algorithm	Cambridge/Aachen (C/A) Algorithm
Jet Energy Resolution	Generally provides good energy resolution. For central jets ($|\eta| < 1.2$), the relative energy resolution ranges from approximately (35 ± 6)% at a transverse momentum (pT) of 20 GeV to (6 ± 0.5)% at a pT of 300 GeV for a radius parameter of R=0.2.	Performance is generally comparable to anti-kt, but it can be more susceptible to the underlying event and pileup, which can degrade resolution.	Similar to the kt algorithm, its energy resolution can be affected by soft particles and pileup due to its clustering sequence.
Jet Mass Resolution	Provides a stable jet mass measurement. However, for light quark jets, the jet mass is typically small and its resolution is less of a defining performance metric compared to jets from boosted heavy particles.	The jet mass can be more sensitive to soft, wide-angle radiation, which can impact the resolution.	The clustering sequence, based on angular separation, can be advantageous for resolving jet substructure, which is related to jet mass, but direct comparative data on light quark jet mass resolution is limited.

Quark/Gluon Discrimination	Serves as the standard for defining jets upon which quark-gluon taggers are built. The regular, cone-like shape of anti-kt jets provides a consistent input for substructure-based discriminants. The performance of the tagger is the primary metric here.	The clustering history of kt jets can, in principle, reflect the parton shower, which might be exploited for discrimination. However, it is less commonly used for this purpose in recent analyses.	The C/A algorithm's angular ordering is particularly well-suited for resolving the substructure of jets, which is a key input for many quark-gluon discrimination techniques. The clustering history can be directly interpreted as a sequence of parton splittings.
Quark Tagger Efficiency	High quark tagging efficiency can be achieved. For example, a quark-jet can be tagged with an efficiency of 50% while maintaining a gluon-jet mis-tag rate of 25% in a pT range of 40 GeV to 360 GeV. More advanced taggers can achieve higher gluon rejection for the same quark efficiency.	The performance is highly dependent on the specific tagger used.	Similar to the other algorithms, the performance is dictated by the subsequent tagging algorithm.
Gluon Rejection @ 50% Quark Eff.	A gluon rejection factor of around 4 (corresponding to a 25% mis-tag rate) is a typical benchmark, though modern machine learning-based taggers	Comparable to anti-kt, but the irregular jet shapes can sometimes complicate the interpretation of substructure variables.	The C/A algorithm's ability to resolve soft and collinear emissions can be beneficial for constructing discriminants that lead

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significantly improve upon this.

to strong gluon rejection.

Experimental Protocols

The performance of jet reconstruction algorithms is typically evaluated using a combination of simulated and real collision data. The following outlines a general experimental protocol for such studies.

Event Generation and Simulation:

- Monte Carlo Event Generators: Proton-proton collision events are simulated using Monte Carlo (MC) generators such as Pythia, Herwig, or Sherpa. These generators model the hard scattering process, parton showering, hadronization, and underlying event. For studies of **quark** jets, processes with a high fraction of light **quark** production are selected.

- Detector Simulation: The response of the particle detector to the generated particles is simulated using software based on Geant4. This models the interaction of particles with the detector material, including energy loss, multiple scattering, and the generation of electronic signals.

- Pileup Simulation: To replicate the conditions of high-luminosity hadron colliders, multiple simultaneous, independent proton-proton interactions (pileup) are overlaid on the primary interaction of interest.
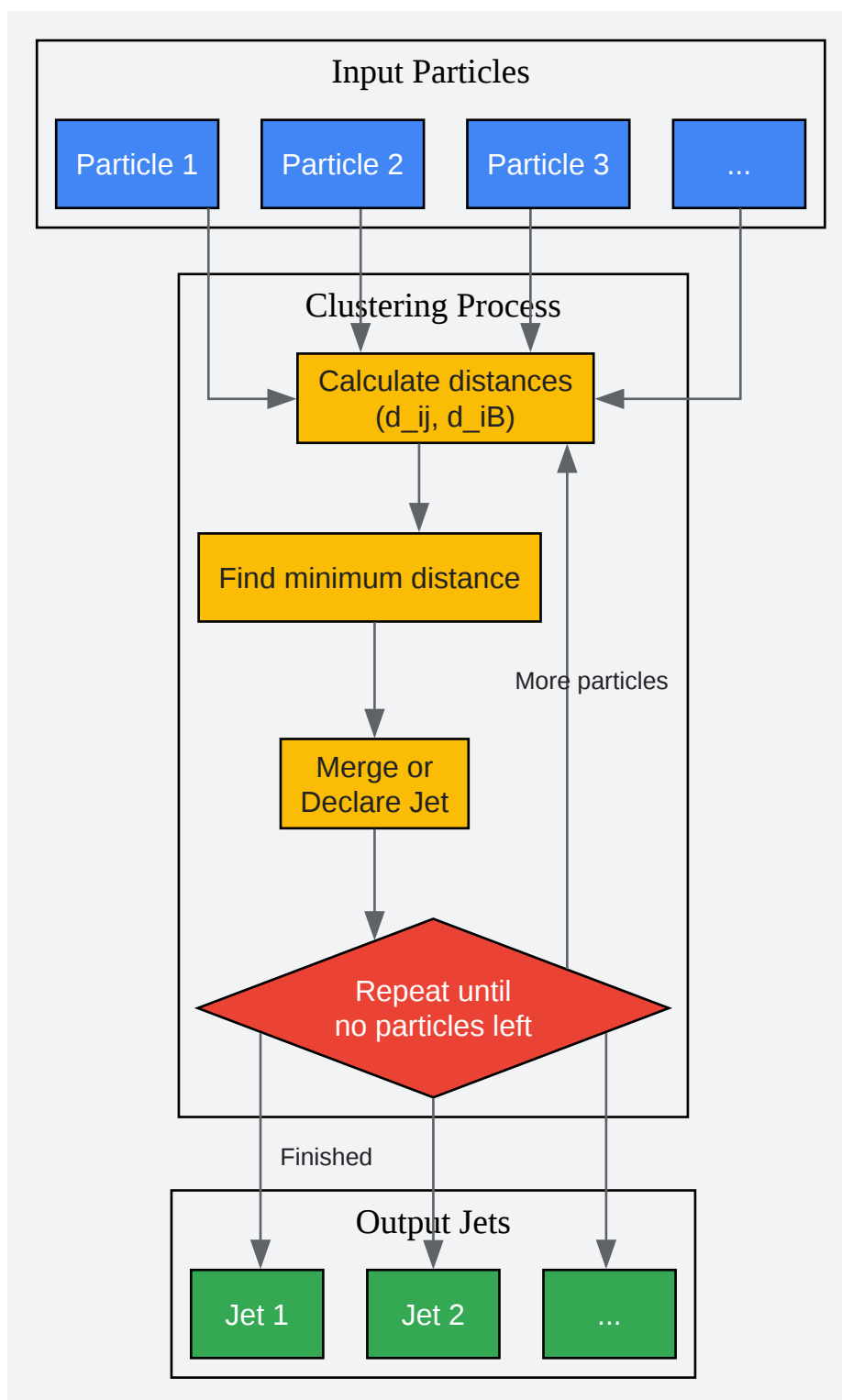
Jet Reconstruction and Analysis:

- Particle Flow/Calorimeter Clustering: The inputs to the jet reconstruction algorithms are either reconstructed particles from a particle flow algorithm (which combines information from the tracking system and calorimeters) or energy deposits in the calorimeter cells.

- Jet Algorithm Application: The anti-kt, kt, and Cambridge/Aachen algorithms are applied to the inputs to cluster them into jets. A key parameter is the radius parameter 'R', which defines the size of the jets.

- Performance Evaluation:

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- Jet Energy Resolution: The reconstructed jet energy is compared to the true energy of the jet at the particle level (before detector effects). The resolution is typically quoted as the standard deviation of the distribution of (reconstructed energy - true energy) / true energy.

- Jet Mass Resolution: Similar to energy resolution, the reconstructed jet mass is compared to the true particle-level jet mass.

- **Quark**/Gluon Discrimination: Samples enriched in **quark** or gluon jets are used to train and test discrimination algorithms. The performance is quantified by receiver operating characteristic (ROC) curves, which show the **quark**-tagging efficiency versus the gluon-rejection rate.

Visualizing Jet Reconstruction and Algorithm Selection

Sequential Jet Reconstruction Workflow

The following diagram illustrates the general workflow of a sequential recombination jet algorithm.
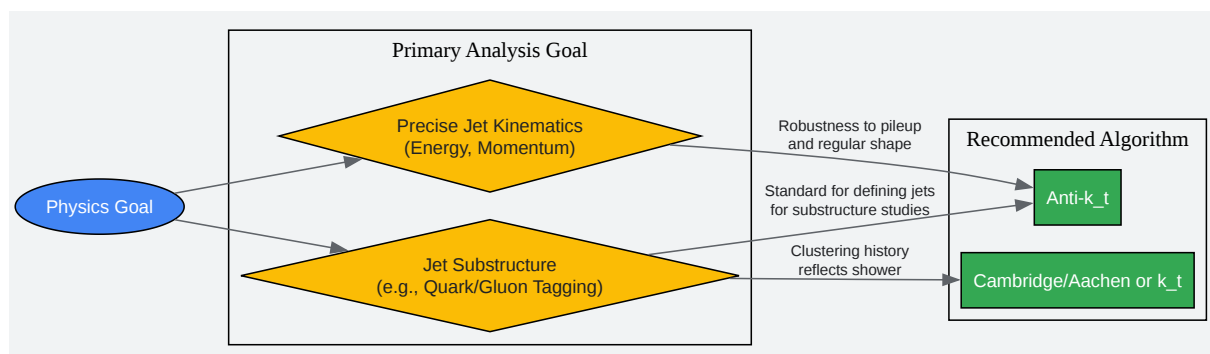
Caption: A flowchart of the sequential recombination jet clustering process.

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Decision Framework for Jet Algorithm Selection

The choice of a jet reconstruction algorithm is often guided by the specific physics analysis goals. This diagram presents a simplified decision-making process.

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Caption: A decision tree for selecting a jet reconstruction algorithm.

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